

"Ganoderic acid B" as a bioactive triterpenoid from Reishi mushroom

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Ganoderic Acid B: A Bioactive Triterpenoid from Reishi Mushroom

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Ganoderic acid B is a prominent member of the highly oxygenated lanostane-type triterpenoids isolated from the revered medicinal mushroom, Ganoderma lucidum (Reishi).[1][2] This guide provides a comprehensive overview of Ganoderic acid B, focusing on its chemical properties, biosynthesis, and significant bioactive potential. It delves into the molecular mechanisms underlying its anticancer, anti-inflammatory, and hepatoprotective effects, supported by quantitative data and detailed experimental protocols. Furthermore, this document presents visual representations of key signaling pathways and experimental workflows to facilitate a deeper understanding of its therapeutic promise.

Introduction

For centuries, Ganoderma lucidum has been a cornerstone of traditional medicine in East Asia, valued for its purported health benefits.[2][3] Modern scientific investigation has identified triterpenoids, particularly Ganoderic acids, as key contributors to its pharmacological activities. [3][4] Among these, Ganoderic acid B (GAB) has emerged as a compound of significant interest due to its diverse biological activities.[1][2] This guide aims to consolidate the current



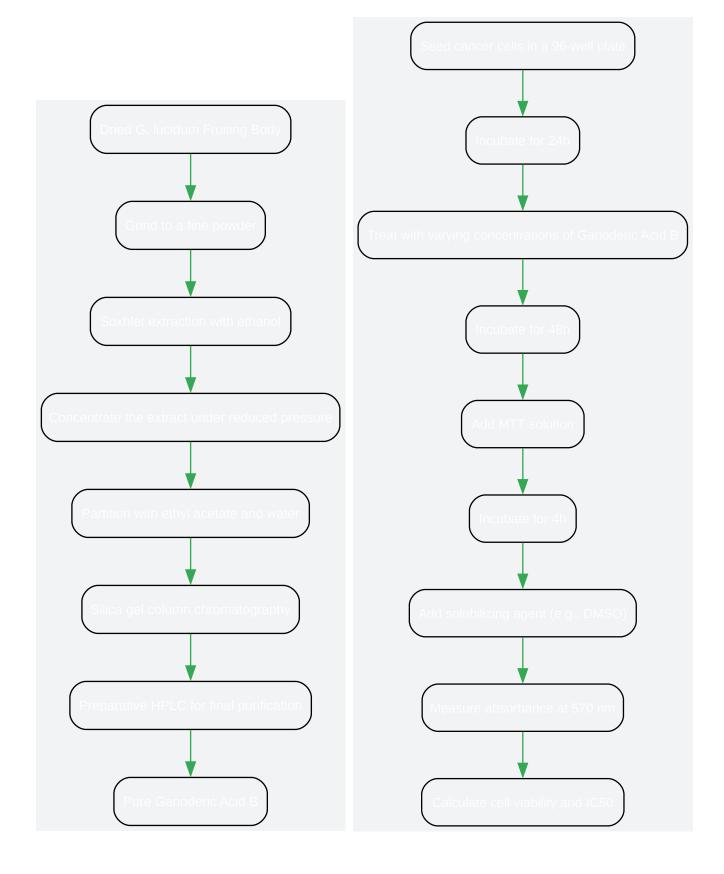
scientific knowledge on GAB, offering a technical resource for professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Profile and Biosynthesis

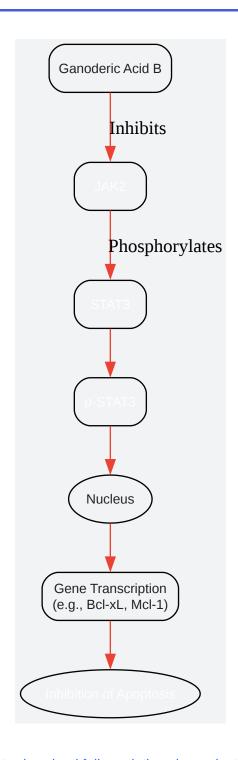
Ganoderic acid B is a tetracyclic triterpenoid with the chemical formula C30H44O7.[5][6] Its structure is characterized by a lanostane skeleton, a feature common to Ganoderic acids.[1][2]

Chemical Structure of Ganoderic Acid B









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